

# Application Note: Techniques for Measuring TS-021 Target Engagement

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TS-021

Cat. No.: B1682025

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Audience: Researchers, scientists, and drug development professionals.

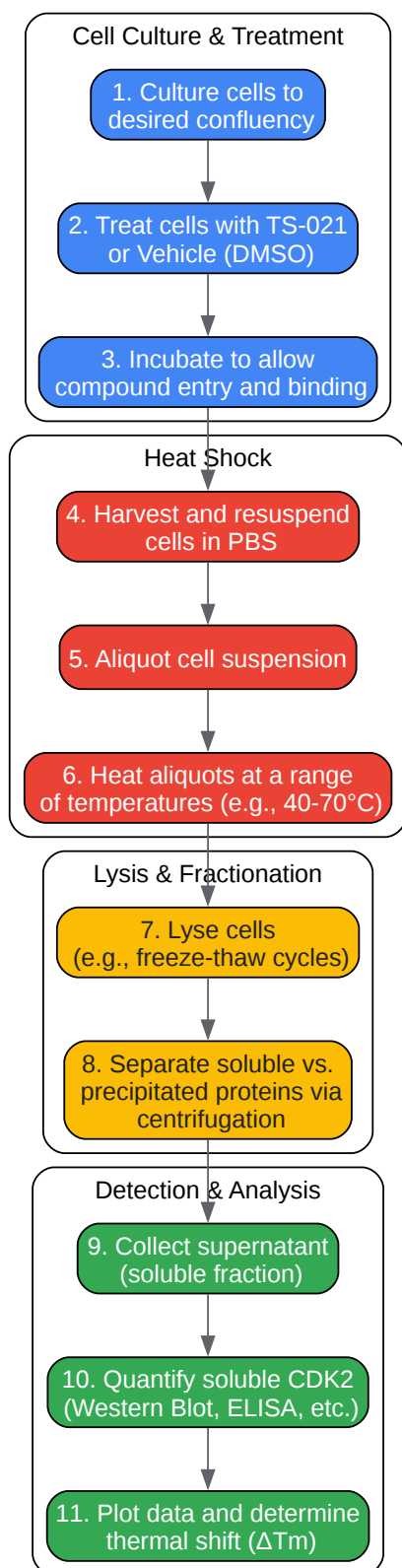
Introduction **TS-021** (also known as AVZO-021) is a potent and selective inhibitor of Cyclin-Dependent Kinase 2 (CDK2), a key regulator of cell cycle progression.[1][2] Deregulation of the CDK2 pathway is implicated in various cancers, including hormone receptor-positive (HR+)/HER2- breast cancer and tumors with Cyclin E1 (CCNE1) amplification.[1][2] Verifying that a drug candidate like **TS-021** directly interacts with its intended target within a cellular context is a critical step in drug discovery. This process, known as target engagement, provides crucial evidence for the mechanism of action and helps correlate biochemical potency with cellular and physiological effects.[3]

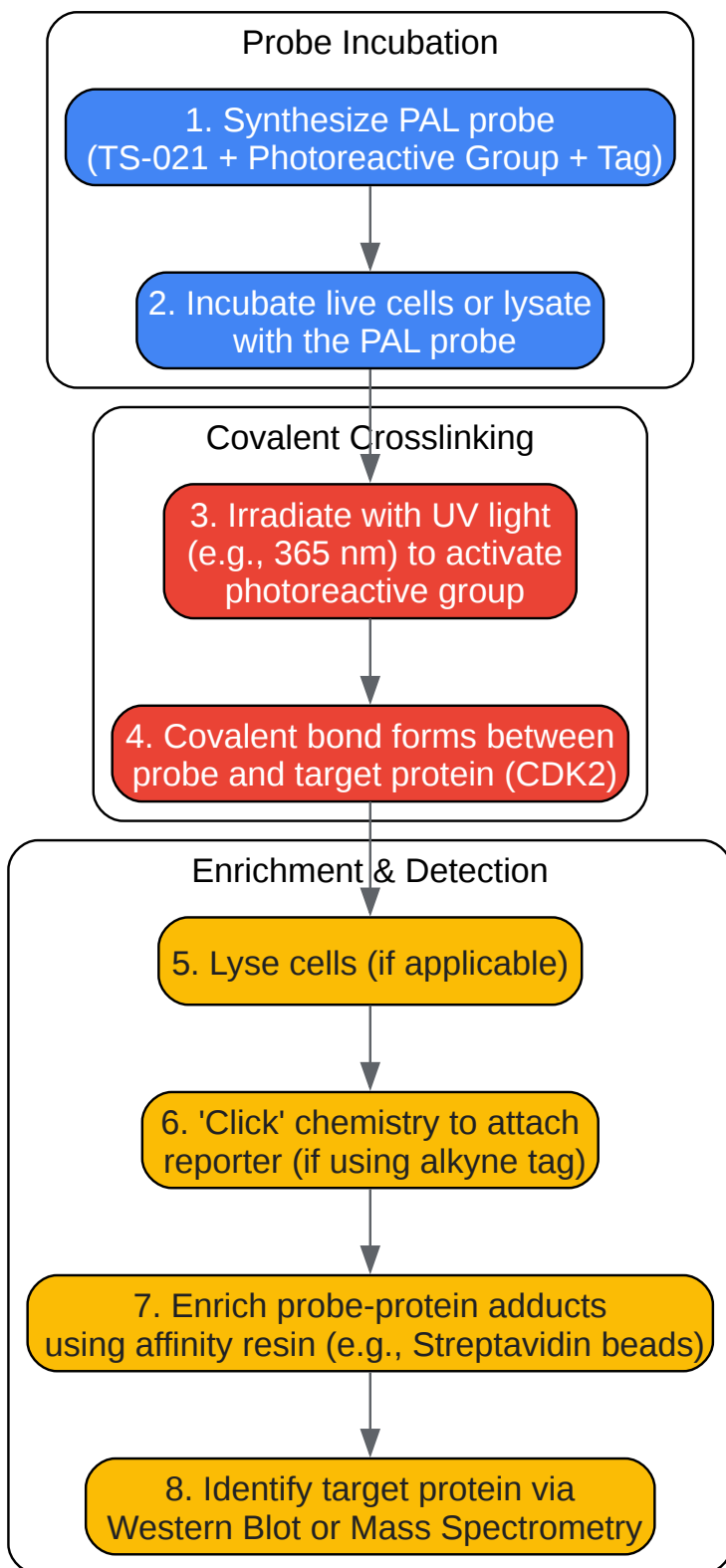
This document provides detailed protocols and application notes for three widely used techniques to measure the target engagement of **TS-021** with CDK2: the Cellular Thermal Shift Assay (CETSA), Photoaffinity Labeling (PAL), and biochemical kinase assays.

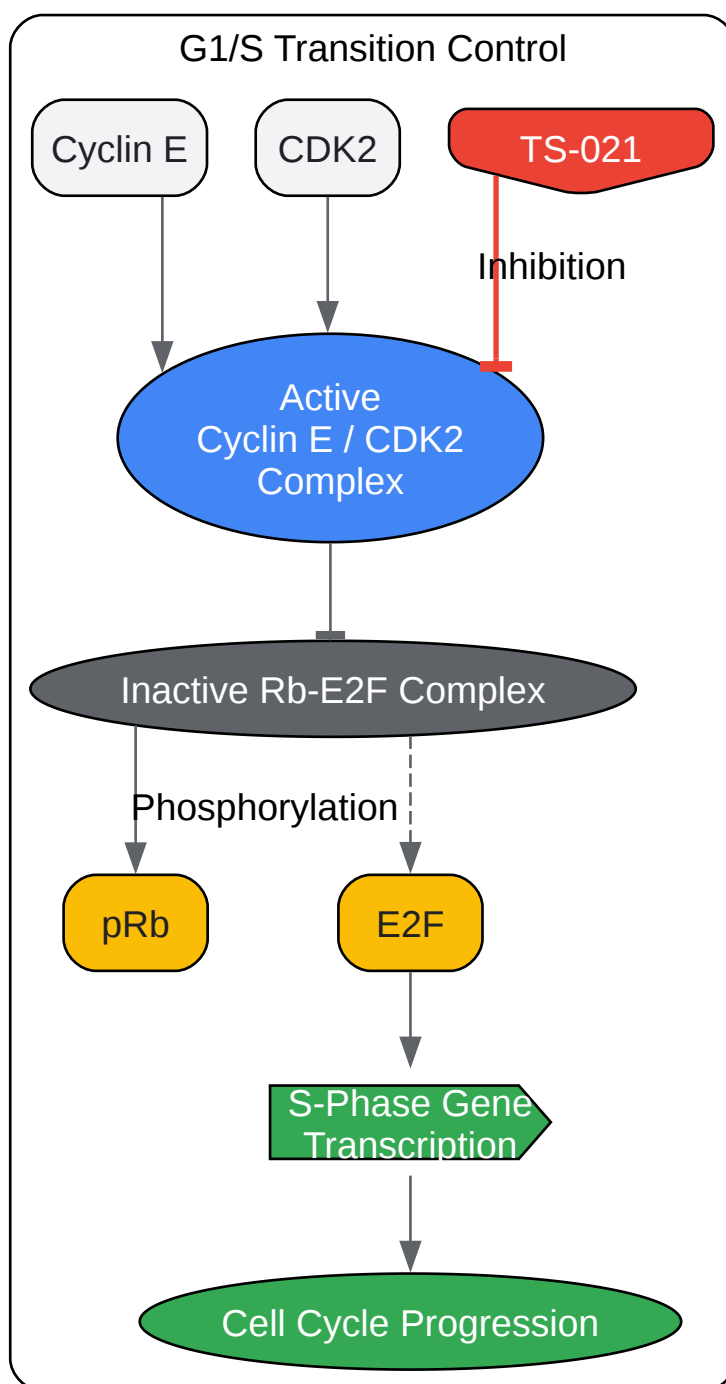
## Cellular Thermal Shift Assay (CETSA)

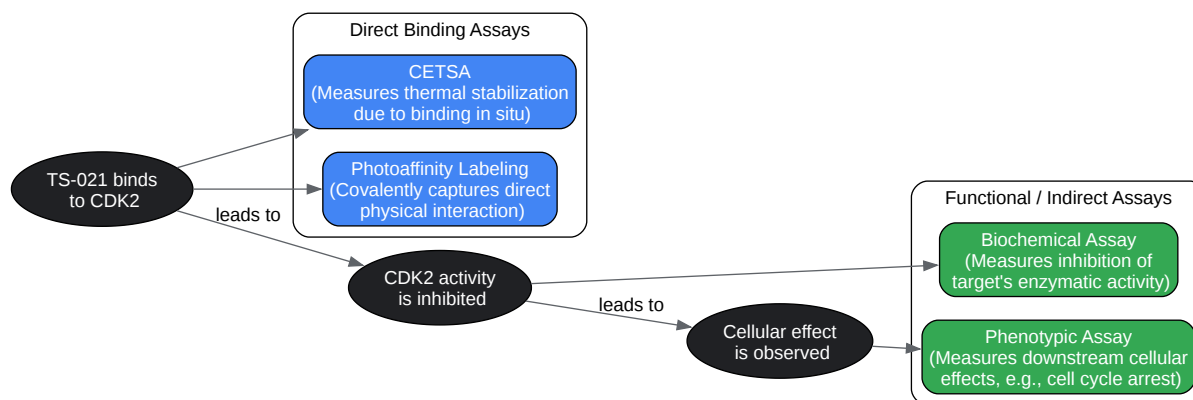
CETSA is a powerful method for assessing target engagement in intact cells or tissue samples.[4] The principle is based on the ligand-induced thermal stabilization of the target protein.[5][6] When **TS-021** binds to CDK2, the resulting protein-ligand complex becomes more resistant to thermal denaturation. By heating cell lysates at various temperatures, one can quantify the amount of soluble (non-denatured) CDK2 remaining. An increase in the melting temperature ( $T_m$ ) of CDK2 in the presence of **TS-021** is direct evidence of target engagement.[7]

## CETSA Experimental Workflow









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